

A Technical Guide to the Physicochemical Properties of Boc-Dap-OH

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Compound of Interest

Compound Name: *Boc-Dap-OH*

Cat. No.: *B558336*

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For Researchers, Scientists, and Drug Development Professionals

N- α -tert-Butoxycarbonyl-L-2,3-diaminopropionic acid, commonly abbreviated as **Boc-Dap-OH**, is a non-canonical amino acid derivative that serves as a crucial building block in synthetic chemistry.^[1] Its unique structure, featuring a Boc-protected α -amino group and a free β -amino group, makes it a versatile tool for introducing specific functionalities into peptides and other complex molecules.^[1] This guide provides an in-depth overview of the physical and chemical properties of **Boc-Dap-OH**, along with relevant experimental protocols and its role in synthetic workflows.

Core Chemical and Physical Properties

Boc-Dap-OH is a white to off-white solid at room temperature.^[2] The quantitative physical and chemical properties are summarized in the tables below for ease of reference and comparison.

Table 1: General and Identification Properties of **Boc-Dap-OH**

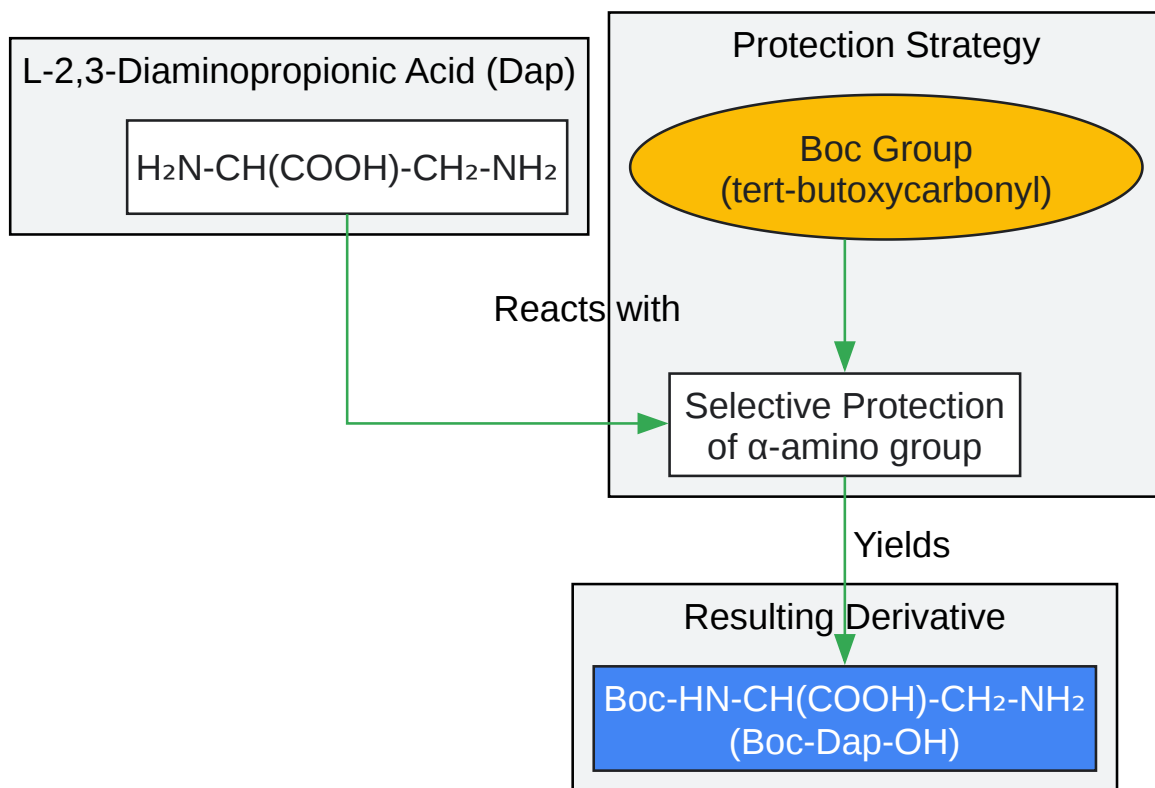
Property	Value
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-3-aminopropanoic acid[3]
Common Synonyms	Boc-L-Dap-OH, (S)-3-Amino-2-(tert-butoxycarbonylamino)propanoic acid, N α -Boc-L-2,3-diaminopropionic acid[2][3]
CAS Number	73259-81-1[2][4]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₄ [2][5]
Molecular Weight	204.22 g/mol [2][3][5]
SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(O)=O[2][4]
InChI Key	KRJLRVZLNABMAT-YFKPBYRVSA-N[2][4]

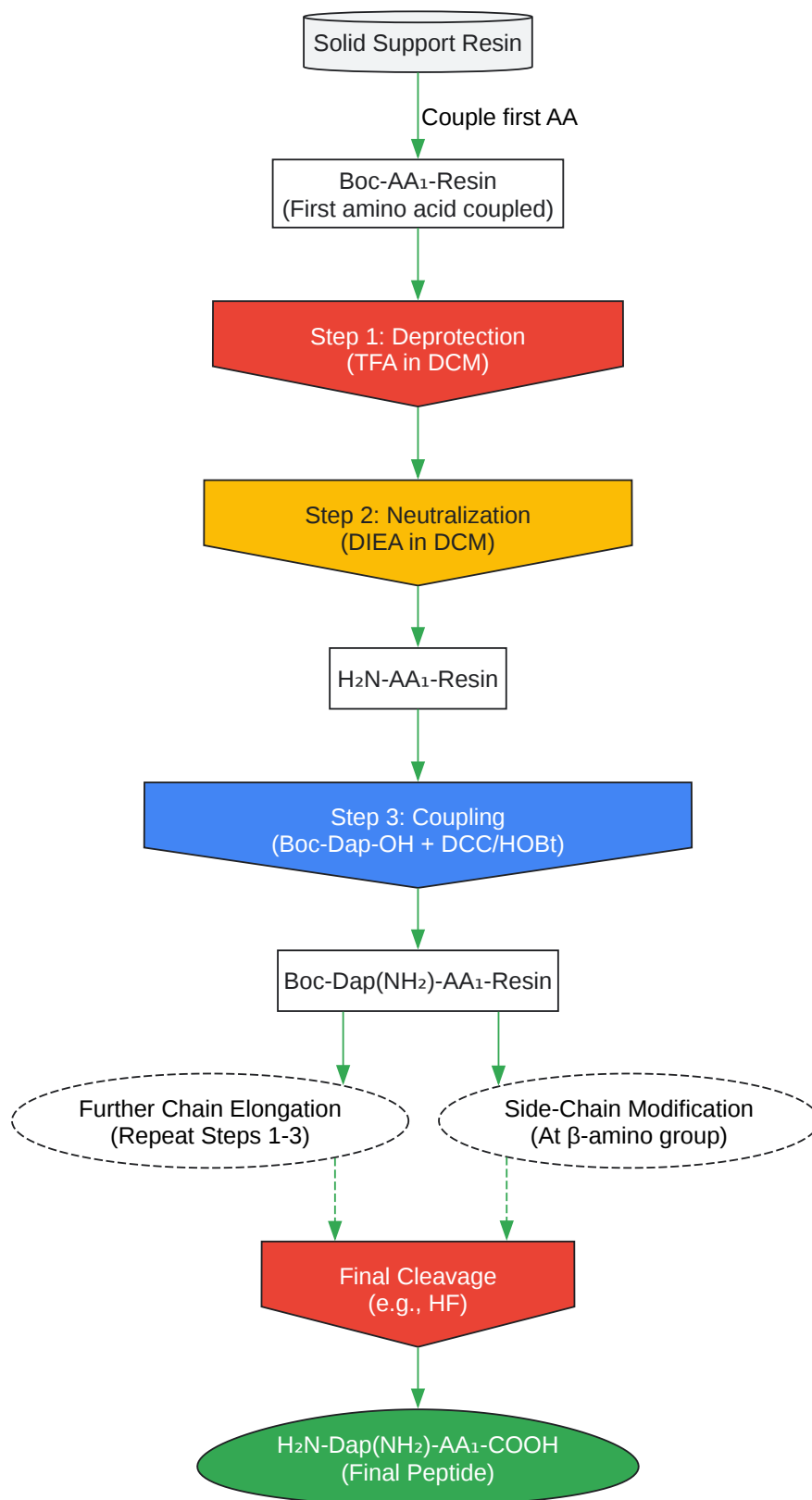
Table 2: Physicochemical Data for **Boc-Dap-OH**

Property	Value
Appearance	White to Off-White Solid[2]
Melting Point	210 °C (decomposes)[2][4]
Boiling Point	364.4 \pm 37.0 °C (Predicted)[2]
Density	1.189 \pm 0.06 g/cm ³ (Predicted)[2]
pKa	2.88 \pm 0.16 (Predicted)[2]
Optical Rotation ([α] _{20/D})	+5.5° \pm 1° (c=1% in methanol:water 1:1)[2][4]
Solubility	DMSO (Slightly, requires heating and sonication), Water (Sparingly, requires heating and sonication)[2]
Storage Temperature	2-8°C, in an inert atmosphere, kept in a dark place[2]

Logical Structure and Synthetic Utility

Boc-Dap-OH is derived from the amino acid L-2,3-diaminopropionic acid. The strategic placement of the acid-labile tert-butoxycarbonyl (Boc) protecting group on the α -amino group is fundamental to its utility. This protection scheme leaves the β -amino group available for further chemical modification, making **Boc-Dap-OH** an essential precursor for creating orthogonally protected diaminopropionic acid derivatives, such as Fmoc-Dap(Boc)-OH or Boc-Dap(Fmoc)-OH, which are widely used in peptide synthesis.[1][6]





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